

4-Amino-2-(benzylthio)-6-chloropyrimidine CAS number lookup

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Compound of Interest

Compound Name: 4-Amino-2-(benzylthio)-6-chloropyrimidine

Cat. No.: B1217524

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Technical Guide: 4-Amino-2-(benzylthio)-6-chloropyrimidine

Disclaimer: The following guide provides available information on **4-Amino-2-(benzylthio)-6-chloropyrimidine**. A specific CAS (Chemical Abstracts Service) number for this compound could not be definitively identified in publicly available databases. The absence of a CAS number suggests that this compound may be novel or not extensively characterized, thus limiting the availability of in-depth experimental data. Information on related compounds and general synthetic methodologies is provided to guide researchers.

Compound Identification and Properties

While a specific CAS number is not readily available, **4-Amino-2-(benzylthio)-6-chloropyrimidine** is indexed in PubChem under the Compound Identification (CID) number 122830.

Table 1: Physicochemical Properties of **4-Amino-2-(benzylthio)-6-chloropyrimidine**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ ClN ₃ S	PubChem[1]
Molecular Weight	251.74 g/mol	ChemicalBook[2]
IUPAC Name	2-(benzylsulfanyl)-6-chloropyrimidin-4-amine	PubChem[1]
Canonical SMILES	<chem>C1=CC=C(C=C1)CSC2=NC(=CC(=N2)Cl)N</chem>	PubChem[1]
InChI Key	LGTXUPUULSWTNA-UHFFFAOYSA-N	PubChem[1]

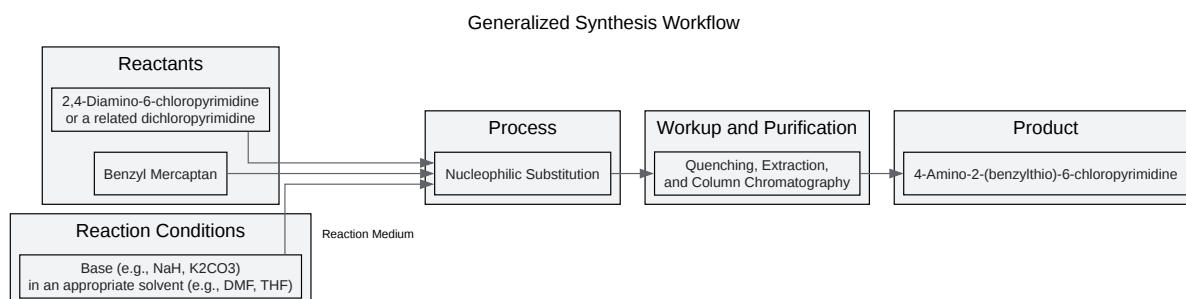
Potential Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **4-Amino-2-(benzylthio)-6-chloropyrimidine** are not explicitly available. However, a plausible synthetic route can be inferred from general methodologies for the synthesis of substituted pyrimidines. A common precursor for such compounds is 2-amino-4,6-dichloropyrimidine. The synthesis would likely involve a nucleophilic substitution reaction.

General Synthesis of 2-Substituted-4-amino-6-chloropyrimidines

The synthesis of 2-aminopyrimidine derivatives can be achieved by reacting 2-amino-4,6-dichloropyrimidine with various amines, often in the presence of a base like triethylamine and sometimes under solvent-free conditions at elevated temperatures.[3][4] For the target compound, a similar approach using benzyl mercaptan as the nucleophile would be a logical synthetic strategy.

Experimental Workflow Diagram



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Caption: A generalized workflow for the synthesis of **4-Amino-2-(benzylthio)-6-chloropyrimidine**.

Hypothetical Experimental Protocol

Materials:

- 2,4-Diamino-6-chloropyrimidine
- Benzyl mercaptan
- Sodium hydride (NaH) or another suitable base
- Anhydrous N,N-Dimethylformamide (DMF) or Tetrahydrofuran (THF)
- Ethyl acetate
- Saturated aqueous sodium bicarbonate
- Brine

- Anhydrous sodium sulfate
- Silica gel for column chromatography

Procedure:

- To a solution of 2,4-diamino-6-chloropyrimidine in anhydrous DMF, add sodium hydride portion-wise at 0 °C under an inert atmosphere.
- Stir the mixture at room temperature for a specified duration to allow for the formation of the corresponding anion.
- Add benzyl mercaptan dropwise to the reaction mixture.
- Allow the reaction to proceed at room temperature or with gentle heating, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by carefully adding saturated aqueous sodium bicarbonate.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired **4-Amino-2-(benzylthio)-6-chloropyrimidine**.

Note: This is a generalized protocol and would require optimization of reaction conditions, stoichiometry, and purification methods.

Biological Activity and Potential Applications

The biological activities of **4-Amino-2-(benzylthio)-6-chloropyrimidine** have not been specifically documented. However, the pyrimidine scaffold is a core structure in many biologically active compounds.^{[5][6]} Derivatives of pyrimidine have shown a wide range of pharmacological activities, including:

- Antimicrobial[7]
- Anticancer[8]
- Anti-inflammatory
- Antiviral[7]

The presence of the benzylthio group may also confer specific biological activities, as 2-(benzylthio)pyrimidine derivatives have been investigated for their antibacterial properties.[7]

Data on Structurally Related Compounds

Due to the limited data on the target compound, information on a closely related analog, 4-Amino-6-chloro-2-(methylthio)pyrimidine (CAS No. 1005-38-5), is provided for reference.

Table 2: Properties of 4-Amino-6-chloro-2-(methylthio)pyrimidine

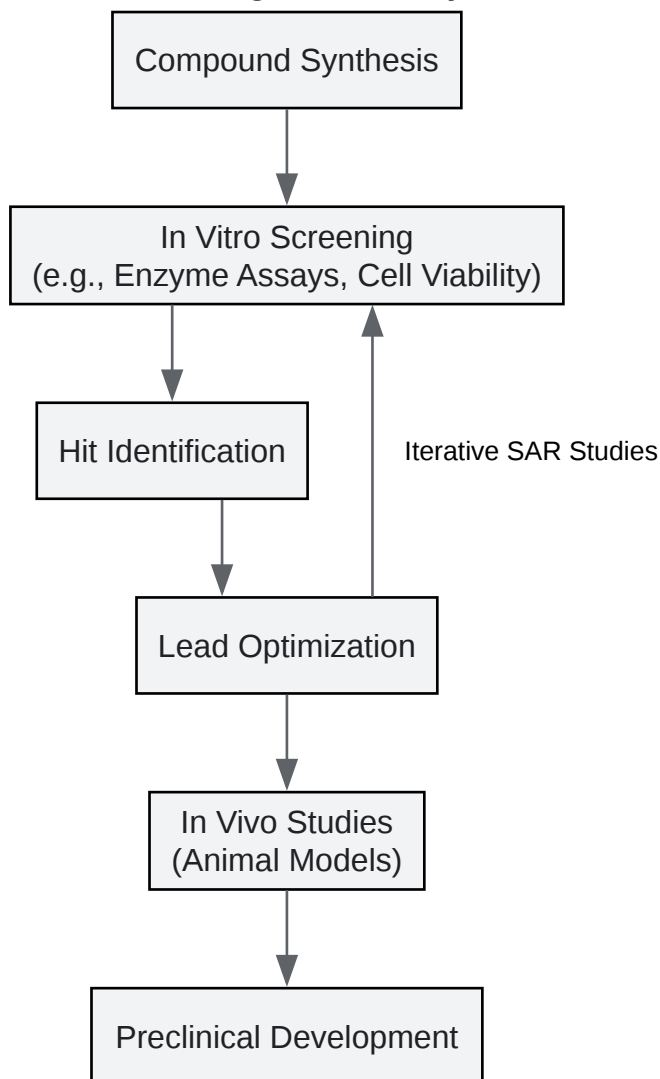
Property	Value	Source
CAS Number	1005-38-5	Sigma-Aldrich
Molecular Formula	C ₅ H ₆ ClN ₃ S	Sigma-Aldrich
Molecular Weight	175.64 g/mol	Sigma-Aldrich
Melting Point	130-132 °C	ChemicalBook[9]
Appearance	Solid	Sigma-Aldrich

Signaling Pathways and Experimental Workflows

No specific signaling pathways involving **4-Amino-2-(benzylthio)-6-chloropyrimidine** have been identified in the available literature. Research on novel pyrimidine derivatives often involves screening against various kinases or other enzymes to identify potential targets, but such data is not available for this compound.

Logical Relationship Diagram for Drug Discovery

General Drug Discovery Workflow



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